

Toxicological and Safety Profile of C.I. 128300 (Solvent Yellow 124)

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on the toxicological and safety profile of C.I. 128300, also known as Solvent Yellow 124. It is intended for informational purposes for a scientific audience. A comprehensive toxicological assessment would require access to proprietary data from registration dossiers which are not publicly available. The information presented here is based on a review of publicly accessible safety data sheets and chemical databases.

Introduction

C.I. 128300, more commonly identified by its Colour Index name Solvent Yellow 124, is a yellow azo dye. Its primary application is as a fuel marker in the European Union to differentiate between heating oil and higher-taxed diesel fuel. While extensive proprietary toxicological data likely exists for regulatory purposes (e.g., REACH registration), detailed experimental studies and quantitative data are scarce in the public domain. This guide provides a synthesis of the available safety and toxicological information.

Chemical Identification



Identifier	Value
Common Name	Solvent Yellow 124
C.I. Name	C.I. 128300
CAS Number	34432-92-3
EC Number	252-021-1
Chemical Name	N-ethyl-N-[2-[1-(2- methylpropoxy)ethoxy]ethyl]-4- (phenylazo)benzenamine
Molecular Formula	C22H31N3O2
Molecular Weight	369.50 g/mol

Summary of Toxicological Hazards

The primary source of publicly available toxicological information for Solvent Yellow 124 comes from Safety Data Sheets (SDS), which provide hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The available data indicates several health hazards.

Human Health Hazards

A summary of the GHS hazard classifications for human health is presented in the table below. It is important to note that specific quantitative data, such as LD50 values or No Observed Adverse Effect Levels (NOAELs), are not consistently reported in publicly available sources.



Toxicological Endpoint	GHS Hazard Classification	Hazard Statement	Notes
Acute Oral Toxicity	Acute Tox. 4	H302: Harmful if swallowed	This classification suggests a potential for toxicity upon ingestion. Specific LD50 values are not publicly available.
Skin Corrosion/Irritation	No classification	-	Generally not considered a skin irritant.
Serious Eye Damage/Irritation	No classification	-	Generally not considered an eye irritant.
Respiratory/Skin Sensitization	Skin Sens. 1B	H317: May cause an allergic skin reaction	There is evidence to suggest that this substance can cause skin sensitization, leading to an allergic response upon repeated contact.
Germ Cell Mutagenicity	No classification	-	No publicly available data suggests mutagenic potential.
Carcinogenicity	No classification	-	No publicly available data suggests carcinogenic potential.



Reproductive Toxicity	Repr. 2	H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.	This classification indicates potential adverse effects on sexual function and fertility, as well as on the development of the offspring.
Specific Target Organ Toxicity (Single Exposure)	No classification	-	No specific target organ toxicity has been identified after a single exposure.
Specific Target Organ Toxicity (Repeated Exposure)	STOT RE 2	H373: May cause damage to organs through prolonged or repeated exposure	The target organs are not specified in publicly available documents.
Aspiration Hazard	No classification	-	Not considered an aspiration hazard.

Environmental Hazards

Solvent Yellow 124 is also classified as hazardous to the aquatic environment.

Environmental Compartment	GHS Hazard Classification	Hazard Statement
Aquatic Environment	Aquatic Chronic 1	H410: Very toxic to aquatic life with long lasting effects

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of Solvent Yellow 124 are not available in the public domain. The hazard classifications are based on data submitted to regulatory agencies, which is typically proprietary.

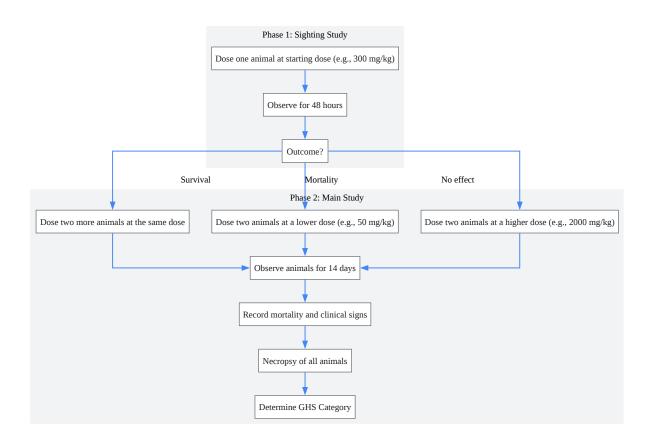






For the benefit of researchers, the following diagram illustrates a general workflow for assessing the acute oral toxicity of a chemical substance, based on OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).





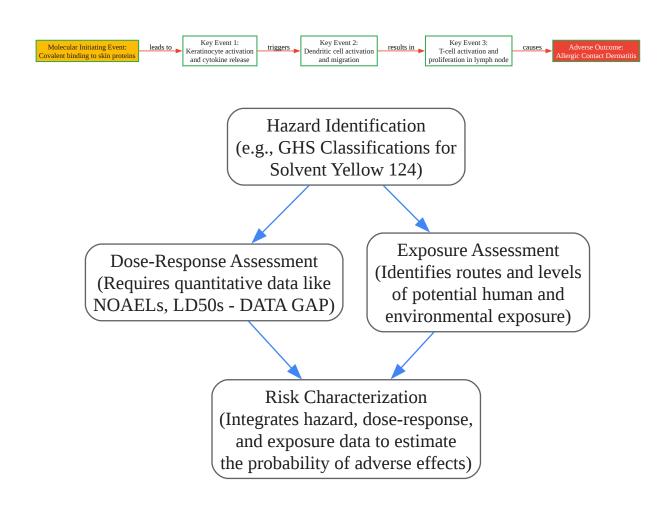
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General workflow for an acute oral toxicity study.



Potential Signaling Pathways in Toxicity

Given the classification as a skin sensitizer, the adverse outcome pathway (AOP) for skin sensitization is relevant. This pathway describes the key events from the molecular initiating event to the adverse outcome at the organism level.



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